

Technical Inquiry: Status of 3-Bromo-4-chloroquinolin-6-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromo-4-chloroquinolin-6-amine

Cat. No.: B15321435

[Get Quote](#)

To Researchers, Scientists, and Drug Development Professionals,

Following a comprehensive search of chemical databases and scientific literature, we must report that a specific CAS (Chemical Abstracts Service) Registry Number for the compound **3-Bromo-4-chloroquinolin-6-amine** has not been identified. The absence of a unique CAS identifier and the lack of published data in reputable sources such as PubChem, chemical supplier catalogs, and peer-reviewed journals suggest that this specific isomer may not be a well-characterized or commercially available compound at this time.

The creation of an in-depth technical guide, as requested, requires a foundation of verifiable data, including established physicochemical properties, synthesis protocols, and safety information. Without a registered CAS number and associated scientific literature, generating such a guide would not meet the standards of scientific integrity and accuracy.

While data on the requested molecule is unavailable, significant information exists for structurally related quinoline isomers and precursors, which are crucial building blocks in medicinal chemistry. For reference, these include:

- 3-Bromo-4-chloroquinoline:

- CAS Number: 74575-17-0[1][2]
- Molecular Formula: C₉H₅BrClN[1][2]
- Molecular Weight: 242.50 g/mol [1][2]
- 3-Bromoquinolin-6-amine:
 - CAS Number: 7101-96-4[3]
 - Molecular Formula: C₉H₇BrN₂[3]
 - Molecular Weight: 223.07 g/mol [3]
- 4-Amino-3-bromoquinoline:
 - CAS Number: 36825-36-2[4]
 - Molecular Formula: C₉H₇BrN₂[4]
 - Molecular Weight: 223.07 g/mol [4]

The chemistry of these related compounds, particularly the reactivity of the chloro- and bromo-substituents in nucleophilic substitution and cross-coupling reactions, forms the basis for the synthesis of a wide array of biologically active molecules, including kinase inhibitors.[5][6] The synthesis of halogenated quinolines often involves the cyclization of substituted anilines followed by chlorination of a hydroxyquinoline intermediate using reagents like phosphorus oxychloride (POCl₃).[7][8][9]

We are committed to providing accurate and authoritative scientific information. Should "**3-Bromo-4-chloroquinolin-6-amine**" be synthesized and characterized in the future, we would be pleased to develop the comprehensive technical guide. We recommend that researchers interested in this specific substitution pattern consult the literature for multi-step synthetic routes starting from more accessible quinoline precursors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. hoffmanchemicals.com](https://hoffmanchemicals.com) [hoffmanchemicals.com]
- [2. 3-Bromo-4-chloroquinoline | C₉H₅BrClN | CID 618306 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [3. 3-Bromoquinolin-6-amine | CymitQuimica](https://cymitquimica.com) [cymitquimica.com]
- [4. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [5. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [6. researchgate.net](https://researchgate.net) [researchgate.net]
- [7. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [8. 6-BROMO-4-CHLOROQUINOLINE synthesis - chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [9. atlantis-press.com](https://atlantis-press.com) [atlantis-press.com]
- To cite this document: BenchChem. [Technical Inquiry: Status of 3-Bromo-4-chloroquinolin-6-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15321435/docs#technical-inquiry-status-of-3-bromo-4-chloroquinolin-6-amine\]](https://www.benchchem.com/product/b15321435/docs#technical-inquiry-status-of-3-bromo-4-chloroquinolin-6-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)